

Application Notes and Protocols for NJH-2-057 in DMSO

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Compound of Interest

Compound Name: NJH-2-057

Cat. No.: B15389902

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Introduction

NJH-2-057 is a novel Deubiquitinase-Targeting Chimera (DUBTAC) designed for the targeted protein stabilization of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR). Specifically, it is engineered to rescue the misfolded and rapidly degraded $\Delta F508$ -CFTR mutant, the most common mutation causing cystic fibrosis. **NJH-2-057** is a bifunctional molecule that links the CFTR corrector lumacaftor to EN523, a recruiter of the deubiquitinase OTUB1.^[1] By bringing OTUB1 into proximity with the ubiquitinated $\Delta F508$ -CFTR, **NJH-2-057** facilitates the removal of ubiquitin chains, thereby preventing the protein's degradation by the proteasome and promoting its stabilization and trafficking to the cell membrane. These application notes provide detailed protocols for the preparation and solubilization of **NJH-2-057** in Dimethyl Sulfoxide (DMSO) for in vitro studies.

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation of **NJH-2-057** solutions in DMSO.

Parameter	Value	Reference
Molecular Weight	810.84 g/mol	MedchemExpress
Solubility in DMSO	100 mg/mL	MedchemExpress
Molar Solubility in DMSO	123.33 mM	MedchemExpress
Recommended Stock Concentration	10 mM	MedchemExpress
Typical Working Concentration	10 μ M	ResearchGate
Storage of Stock Solution	-20°C for 1 month; -80°C for 6 months	MedchemExpress

Experimental Protocols

Preparation of a 10 mM NJH-2-057 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NJH-2-057** from a solid powder using DMSO as the solvent.

Materials:

- **NJH-2-057** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Water bath or heat block capable of reaching 60°C
- Ultrasonic bath

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination, especially for cell-based assays.
- **Weighing the Compound:** Accurately weigh the desired amount of **NJH-2-057** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 8.11 mg of **NJH-2-057** (Molecular Weight: 810.84 g/mol).
- **Adding Solvent:** Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **NJH-2-057** powder. It is crucial to use newly opened DMSO as it is hygroscopic, and absorbed water can affect the solubility of the compound.
- **Dissolution:** To aid in dissolution, perform the following steps:
 - **Vortexing:** Vortex the solution vigorously for 1-2 minutes.
 - **Warming:** Gently warm the solution to 60°C using a water bath or heat block. Intermittently vortex the solution during warming.
 - **Ultrasonication:** Place the vial in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.
- **Visual Inspection:** Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Preparation of a 10 µM Working Solution

This protocol describes the dilution of the 10 mM stock solution to a final working concentration of 10 µM in cell culture medium.

Materials:

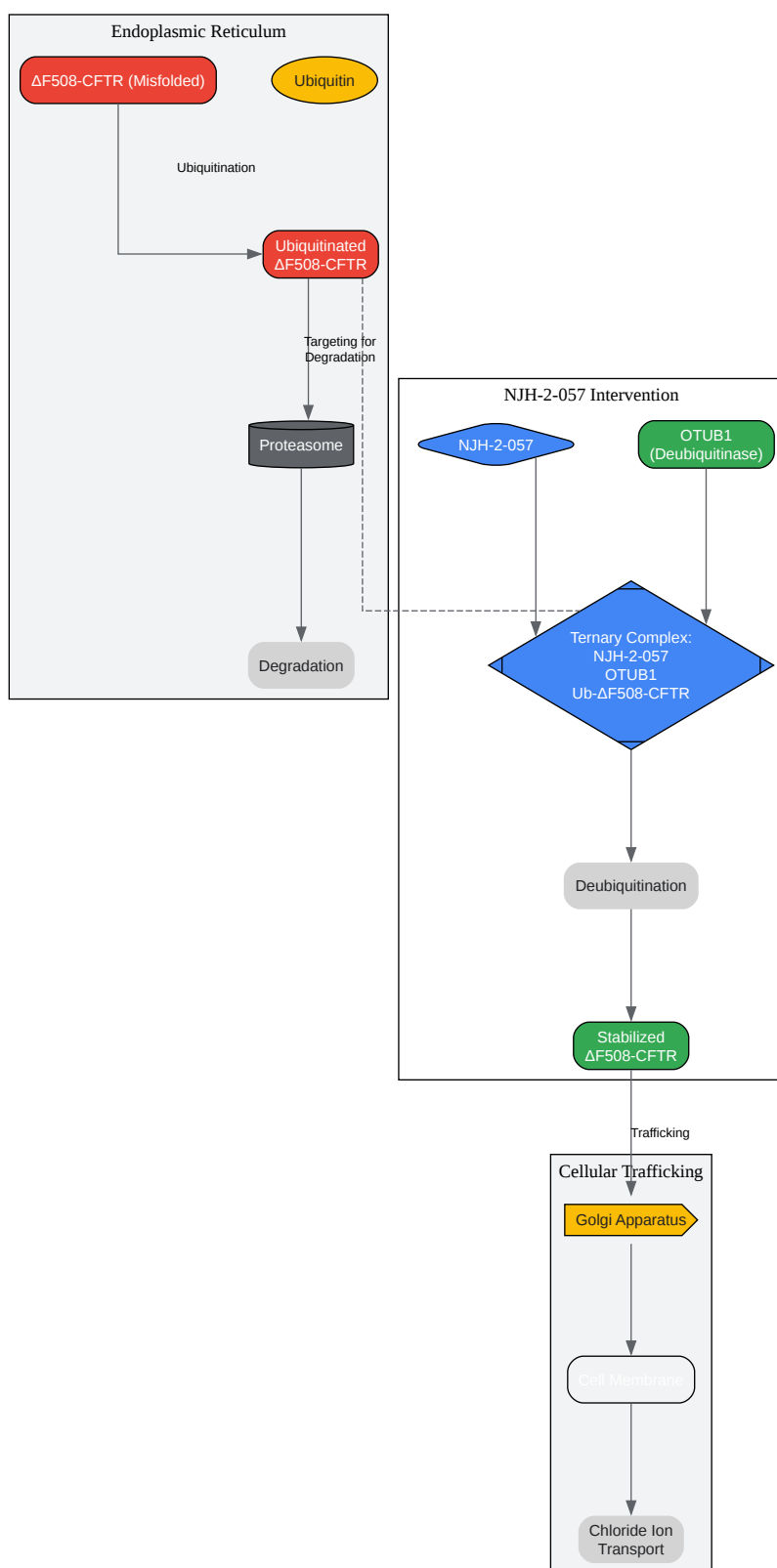
- 10 mM **NJH-2-057** stock solution in DMSO
- Appropriate cell culture medium
- Sterile microcentrifuge tubes
- Calibrated micropipettes

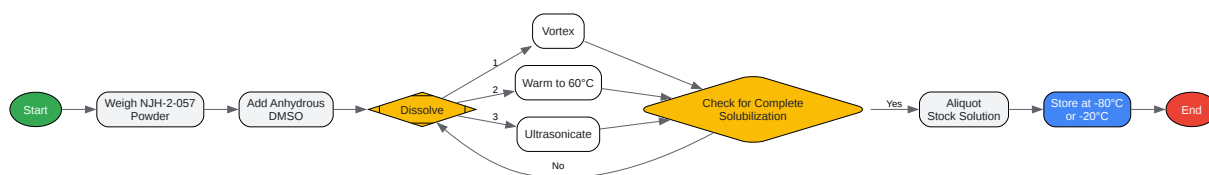
Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM **NJH-2-057** stock solution at room temperature.
- Serial Dilution (Recommended): To ensure accuracy, it is recommended to perform a serial dilution. For example, first, prepare an intermediate dilution of 1 mM by adding 10 μ L of the 10 mM stock to 90 μ L of cell culture medium.
- Final Dilution: Add 1 μ L of the 1 mM intermediate dilution to 99 μ L of cell culture medium to achieve the final 10 μ M working concentration. The final concentration of DMSO in the working solution should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Mixing: Gently mix the working solution by pipetting up and down.
- Application: The 10 μ M working solution is now ready to be added to your cell-based assay.

Visualizations

Signaling Pathway of NJH-2-057 Action





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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for NJH-2-057 in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15389902#njh-2-057-solubility-and-preparation-in-dmsol\]](https://www.benchchem.com/product/b15389902#njh-2-057-solubility-and-preparation-in-dmsol)

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